

A Comparative Guide to ICBA and Novel Fullerene Derivatives in Photovoltaic Applications

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This guide provides an objective comparison of the performance of Indene-C60 bisadduct (ICBA), a widely used fullerene derivative, against both conventional and novel fullerene derivatives in the context of organic and perovskite solar cells. The information presented is supported by experimental data from recent scientific literature to aid in the selection of appropriate electron acceptor materials for photovoltaic applications.

Introduction to ICBA and Fullerene Derivatives

Fullerene derivatives, such as[1][1]-phenyl-C61-butyric acid methyl ester (PCBM), have been instrumental as electron acceptors in the advancement of organic photovoltaics (OPVs). **ICBA**, an indene-C60 bisadduct, emerged as a significant alternative to PCBM, primarily due to its higher Lowest Unoccupied Molecular Orbital (LUMO) energy level. This characteristic leads to a larger open-circuit voltage (Voc) in solar cell devices, a critical factor for achieving higher power conversion efficiencies (PCE).

In recent years, the field has seen the development of a variety of new fullerene derivatives, including other bis-adducts and polymeric fullerenes. These novel materials aim to further enhance device performance by optimizing energy level alignment, improving charge transport, and increasing stability. This guide will benchmark the performance of **ICBA** against the well-established PCBM and discuss the potential of these newer derivatives.



Performance Comparison in Organic Solar Cells

The following table summarizes the performance of **ICBA** in comparison to the conventional fullerene derivative, PCBM, in a common poly(3-hexylthiophene) (P3HT)-based organic solar cell architecture.

Table 1: Performance of P3HT-based Organic Solar Cells with Different Fullerene Acceptors

Acceptor Material	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm²]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]
ICBA	0.84	9.7	67.0	5.44
PCBM	0.58	9.8	68.0	3.88

Data sourced from a comparative study on P3HT-based solar cells.

The data clearly indicates that the use of **ICBA** leads to a significant increase in the opencircuit voltage compared to PCBM, which directly translates to a higher overall power conversion efficiency.

Performance in Perovskite Solar Cells

ICBA and other fullerene derivatives are also crucial components as electron transport layers (ETLs) in inverted perovskite solar cells. The table below presents a comparison of **ICBA** with PCBM and the parent fullerene, C60, in this context.

Table 2: Performance of Inverted Perovskite Solar Cells with Different Fullerene-based ETLs



ETL Material	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm²]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]
ICBA	0.95	11.27	75.0	8.06
PCBM	0.89	18.85	80.0	13.37
C60	0.92	21.07	80.0	15.44

Data compiled from studies on inverted perovskite solar cells.

In this application, while **ICBA** still provides a high Voc, its overall PCE is lower compared to PCBM and C60, primarily due to a lower short-circuit current density. This highlights that the choice of fullerene derivative is highly dependent on the specific device architecture and the other materials used.

Benchmarking Against New Fullerene Derivatives

Direct quantitative comparisons of **ICBA** against a wide range of new fullerene derivatives are still emerging in the literature. However, research into novel fullerene-based materials shows promising results that in some cases surpass the performance of conventional derivatives.

For instance, a study on a polyfullerene electron transporting material reported a power conversion efficiency of 23.2% in an inverted perovskite solar cell. While not a direct comparison with **ICBA** in the same study, this highlights the potential of novel fullerene architectures to achieve significant performance gains.

Another area of active research is the synthesis and separation of specific isomers of bisadducts. For example, the isolation of the **ICBA**-tran3 isomer has been shown to enhance the PCE of wide-bandgap perovskite solar cells to 18.5%, a significant improvement over devices using a mixture of **ICBA** isomers which showed PCEs in the range of 11-15%.[2]

Experimental Protocols

The following provides a representative experimental protocol for the fabrication of an inverted perovskite solar cell, a common architecture for testing fullerene derivatives as electron



transport layers.

5.1 Substrate Preparation

- Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The cleaned substrates are then dried with a nitrogen gun and treated with UV-ozone for 20 minutes to improve the wettability of the surface.

5.2 Hole Transport Layer (HTL) Deposition

- A solution of PEDOT:PSS (poly(3,4-ethylenedioxythiophene) polystyrene sulfonate) is spincoated onto the ITO substrate at 4000 rpm for 40 seconds.
- The substrates are then annealed at 150°C for 10 minutes in air.

5.3 Perovskite Layer Deposition

- A precursor solution for the perovskite layer (e.g., a mixture of FAI, PbI2, MABr, and PbBr2 in a DMF:DMSO solvent) is prepared inside a nitrogen-filled glovebox.
- The perovskite solution is spin-coated onto the HTL in a two-step process (e.g., 1000 rpm for 10s followed by 6000 rpm for 30s).
- During the second step, an anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate to induce crystallization.
- The films are then annealed at 100°C for 60 minutes.

5.4 Electron Transport Layer (ETL) Deposition

- A solution of the fullerene derivative (e.g., ICBA or a new derivative) in a solvent like chlorobenzene (e.g., 20 mg/mL) is prepared.
- The fullerene solution is spin-coated onto the perovskite layer at a speed of, for example, 2000 rpm for 30 seconds.



• The substrate is then annealed at a moderate temperature (e.g., 100°C) for 10 minutes.

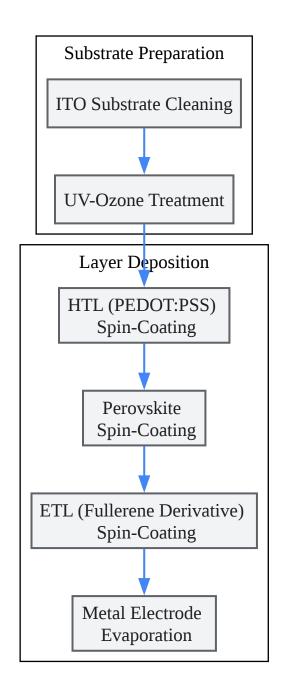
5.5 Electrode Deposition

• A metal electrode, typically silver (Ag) or aluminum (Al), is deposited on top of the ETL by thermal evaporation under high vacuum (<10^-6 Torr). The thickness of the electrode is typically around 100 nm.

Visualizations

The following diagrams illustrate key concepts and workflows relevant to the use of **ICBA** and other fullerene derivatives in perovskite solar cells.

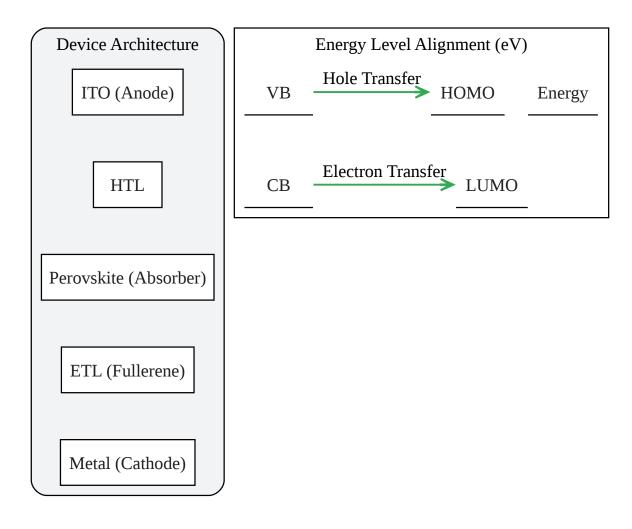




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Fabrication workflow for an inverted perovskite solar cell.





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Energy level alignment in an inverted perovskite solar cell.

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